

# 2,5-Dibromotoluene molecular weight and formula

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## Compound of Interest

Compound Name: 2,5-Dibromotoluene

Cat. No.: B165575

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## In-Depth Technical Guide: 2,5-Dibromotoluene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2,5-Dibromotoluene**, its molecular formula, and molecular weight. It also details an experimental protocol for its application as an internal standard in the gas chromatography-mass spectrometry (GC-MS) analysis of biological samples.

## Core Data Presentation

All quantitative data for **2,5-Dibromotoluene** is summarized in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Formula	C <sub>7</sub> H <sub>6</sub> Br <sub>2</sub>	[1][2]
Molecular Weight	249.93 g/mol	[1][2][3]
CAS Number	615-59-8	[1][4]
Appearance	Colorless to pale yellow transparent liquid	[4][5]
Density	~1.8 g/cm <sup>3</sup>	[4]
Melting Point	5-6 °C	[4][5]
Boiling Point	236 °C at 760 mmHg	[4]
Flash Point	107.9 ± 21.0 °C	[4]

## Application in Pharmaceutical Synthesis

**2,5-Dibromotoluene** serves as a crucial intermediate in the synthesis of various pharmaceutical compounds. Notably, it is a building block in the production of Elbasvir, an antiviral medication used in the treatment of Hepatitis C.[4] The two bromine atoms on the toluene ring provide reactive sites for selective chemical modifications, enabling the construction of complex molecular architectures required for pharmacologically active molecules.[4]

## Experimental Protocol: Quantification of Cyanide and Thiocyanate in Saliva by GC-MS

This section details the methodology for the simultaneous determination of cyanide (CN) and thiocyanate (SCN) in human saliva, utilizing **2,5-Dibromotoluene** as an internal standard for accurate quantification.[1][3]

Objective: To accurately determine the concentrations of cyanide and thiocyanate in human saliva samples.

Materials:

- Human saliva samples
- **2,5-Dibromotoluene** (Internal Standard)
- Tetrabutylammonium sulfate (Phase-transfer catalyst)
- Pentafluorobenzyl bromide (Derivatizing agent)
- Standard solutions of cyanide and thiocyanate for calibration

Procedure:

- Sample Preparation: Saliva samples are diluted.
- Extractive Alkylation: The anions (cyanide and thiocyanate) are separated from the saliva matrix through an extractive alkylation technique.[1][3]
- Derivatization: Tetrabutylammonium sulfate is used as a phase-transfer catalyst, and pentafluorobenzyl bromide is added as the derivatizing agent.[1][3] This step converts the non-volatile cyanide and thiocyanate into semi-volatile derivatives suitable for GC-MS analysis.[3]
- Internal Standard Addition: A known concentration of **2,5-Dibromotoluene** is added to the sample.
- GC-MS Analysis: The derivatized products are analyzed by gas chromatography-mass spectrometry (GC-MS) with selected ion monitoring (SIM).[1][3]
- Quantification: The concentrations of cyanide and thiocyanate in the original saliva samples are determined by comparing the peak areas of their derivatives to the peak area of the **2,5-Dibromotoluene** internal standard.[1][3]

Calibration: A calibration plot is generated using standard solutions of known cyanide and thiocyanate concentrations. The linear range for cyanide is typically 1 to 100  $\mu\text{mol/L}$ , and for thiocyanate, it is 5 to 200  $\mu\text{mol/L}$ .[1][3]

## Visualizations

The following diagrams illustrate key concepts and workflows related to the information presented in this guide.

Caption: Molecular Structure of **2,5-Dibromotoluene**

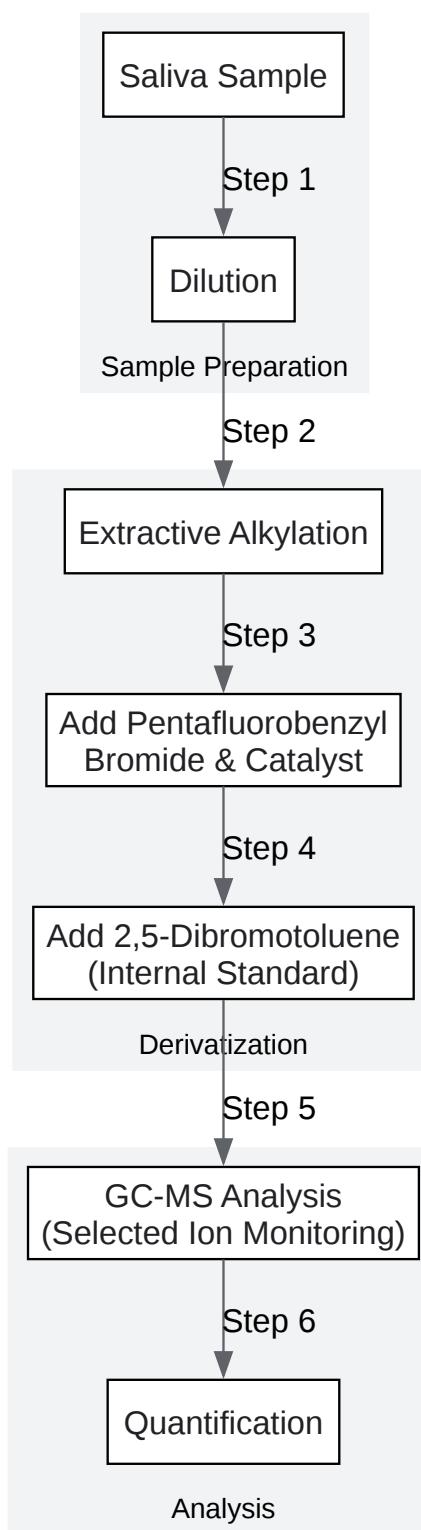


Figure 2: Experimental Workflow for CN and SCN Quantification

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Caption: GC-MS Workflow for Cyanide and Thiocyanate Analysis.

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## References

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